

Technical Safety Monograph: 2-Chloro-N-cyclooctylacetamide

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Compound of Interest

Compound Name: 2-chloro-N-cyclooctylacetamide

CAS No.: 379255-43-3

Cat. No.: B1351947

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High-Potency Electrophile Handling Guide

Part 1: Executive Technical Summary

Compound Identity: **2-Chloro-N-cyclooctylacetamide** CAS Registry Number: 379255-43-3
(Analogous reference to Class CAS: 79-07-2 for 2-Chloroacetamide) Functional Class:

-Haloacetamide / Alkylating Agent Primary Hazard: Category 1 Skin Sensitizer (H317),
Suspected Reproductive Toxin (H361).

Operational Directive: This compound acts as a potent electrophile capable of covalent modification of biological nucleophiles (specifically cysteine thiols).[1] It must be handled as a "Warhead" compound. Safety protocols must prioritize the prevention of dermal contact and inhalation of aerosols, as the induction of hapten-mediated immune responses (sensitization) is irreversible.

Part 2: Chemical Reactivity & Mechanism of Toxicity

To safely handle **2-chloro-N-cyclooctylacetamide**, one must understand why it is toxic. Its toxicity is not random; it is a function of its specific chemical reactivity.

The "Warhead" Mechanism: Cysteine Alkylation

The

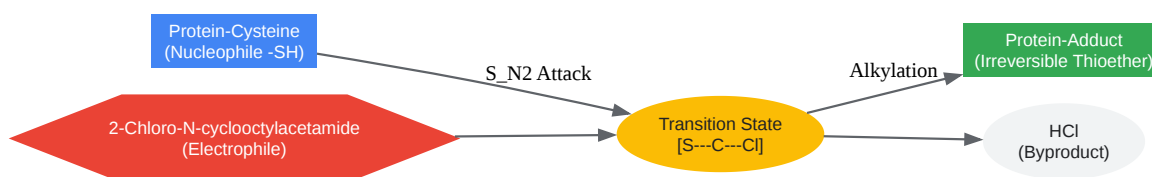
-chloroacetamide moiety is a classic electrophile. In physiological conditions (pH 7.4), it reacts preferentially with the sulfhydryl (-SH) groups of cysteine residues in proteins via an S_N2 mechanism.

- The Attack: The sulfur atom of a protein (nucleophile) attacks the alpha-carbon.
- The Leaving Group: Chloride is displaced.
- The Result: An irreversible thioether bond is formed, permanently modifying the protein.

Biological Consequence:

- Sensitization: The alkylated protein is recognized by the immune system as "foreign" (haptens), triggering a T-cell mediated allergic response. Subsequent exposures, even to picomolar amounts, can cause severe contact dermatitis.
- Enzyme Inhibition: If the modified cysteine is in an enzyme's active site, the enzyme is permanently inactivated.

Visualization: Mechanism of Action



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Figure 1: The S_N2 alkylation mechanism driving the toxicity and sensitization potential of 2-chloro-N-cyclooctylacetamide.

Part 3: Safety Profile & Engineering Controls

Toxicological Data Summary

Data extrapolated from structure-activity relationships (SAR) of the

-chloroacetamide class.

Hazard Endpoint	Classification	Description
Acute Toxicity (Oral)	Category 3	Toxic if swallowed.[2] LD50 (Rat) for analog 2-chloroacetamide is ~138 mg/kg.
Skin Sensitization	Category 1 (Critical)	May cause an allergic skin reaction.[2] High potency sensitizer.
Reproductive Toxicity	Category 2	Suspected of damaging fertility (based on acetamide hydrolysis products).
Eye Irritation	Category 2A	Causes serious eye irritation.

Personal Protective Equipment (PPE) Matrix

Protection Layer	Specification	Rationale
Primary Gloves	Nitrile (Double Gloving)	Standard nitrile provides short-term splash protection. Double gloving allows removal of the outer layer immediately upon contamination.
Secondary Gloves	Silver Shield / Laminate	Required for prolonged handling or stock solution preparation. Chloroacetamides can permeate thin nitrile over time.
Respiratory	P100 / N95 + OV Cartridge	Only if handling outside a fume hood (strongly discouraged). Dust/mist protection is vital.
Body	Lab Coat + Tyvek Sleeves	Protects wrists/forearms, the most common site of exposure during weighing.

Part 4: Self-Validating Handling Protocol

This protocol uses a "Quench & Verify" approach. You do not assume the compound is destroyed; you chemically prove it before waste disposal.

Step 1: Weighing & Solubilization

- Control: Use a static-free balance inside a chemical fume hood.
- Technique: Do not use a spatula that will be removed from the hood. Use disposable weighing boats and plastic spatulas that are disposed of as solid hazardous waste immediately.
- Solvent: Dissolve immediately in DMSO or DMF. Solutions are safer to handle than dusts.[3]

Step 2: The "Active Quench" System

Never dispose of unreacted

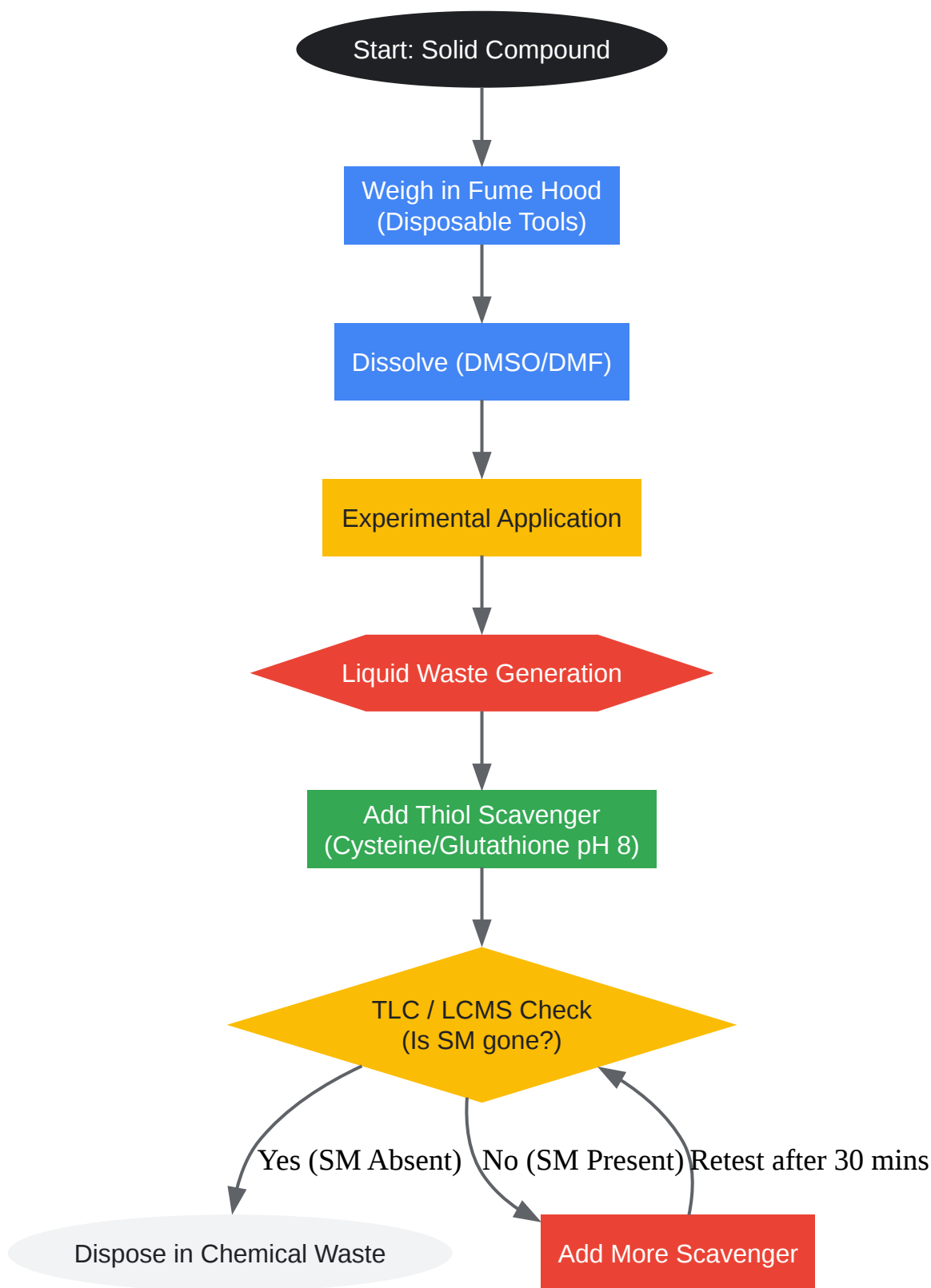
-chloroacetamides directly into general organic waste containers, as this endangers waste handling personnel.

Quenching Reagent Preparation: Prepare a 10% Cysteine or Glutathione solution in water (adjusted to pH 8-9 with Carbonate buffer).

The Decontamination Workflow:

- Reaction Waste: Collect all reaction mother liquors containing the compound.
- Quench: Add 2 equivalents of the Cysteine/Glutathione solution to the waste.
- Validation (The "Trust" Step):
 - Stir for 30 minutes.
 - Spot the mixture on a TLC plate alongside the starting material.
 - Pass Criteria: The starting material spot must be completely absent.
 - Fail Criteria: If SM is visible, add more scavenger and stir for 1 hour.
- Disposal: Once validated, the mixture contains only the non-toxic amino acid adduct. It can now be disposed of in standard aqueous/organic waste streams.

Visualization: Safe Handling Workflow



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Figure 2: The "Quench & Verify" workflow ensures no active alkylating agent leaves the laboratory control zone.

Part 5: Emergency Response

Skin Contact (Sensitization Risk)[2][3]

- Immediate Action: Do NOT use ethanol or DMSO to wipe the skin. These solvents act as carriers, driving the chloroacetamide deeper into the dermis and accelerating sensitization.
- Protocol: Wash with copious amounts of soap and lukewarm water for 15 minutes.
- Medical: Seek medical attention. If a rash develops later, inform the physician of exposure to a "potent alkylating sensitizer."

Spill Cleanup

- Isolate: Evacuate the immediate area.
- PPE: Don double nitrile gloves, lab coat, and respiratory protection (if powder).
- Neutralize: Cover the spill with the Cysteine/Carbonate Quenching Solution described above. Let it sit for 15 minutes to deactivate the electrophile before wiping it up.

References

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